

An In-depth Technical Guide to trans-1-Methylcyclohexane-1,2-diol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylcyclohexane-1,2-diol

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Introduction

trans-1-Methylcyclohexane-1,2-diol is a vicinal diol derivative of cyclohexane. Its stereochemistry and the presence of hydroxyl groups make it a subject of interest in synthetic organic chemistry and potentially in biological applications. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and known biological activities of structurally related compounds, offering a valuable resource for researchers in drug development and chemical synthesis.

Chemical Identification and Properties

There is some ambiguity in the literature regarding the Chemical Abstracts Service (CAS) number for trans-1-Methylcyclohexane-1,2-diol, with different numbers potentially corresponding to specific stereoisomers or mixtures. The most commonly cited CAS number for the trans isomer is 19534-08-8.^[1] Another CAS number, 52718-65-7, is associated with the cis-isomer by the NIST WebBook but is linked to the trans-(1S,2R) stereoisomer in the PubChem database.^[2] For the purpose of this guide, 19534-08-8 will be used for the general trans isomer.

The key chemical and physical properties of trans-1-Methylcyclohexane-1,2-diol are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H14O2	[1][2][3]
Molecular Weight	130.18 g/mol	[2]
Boiling Point	226.9 °C at 760 mmHg	[3]
Density	1.095 g/cm ³	[3]
Flash Point	104.5 °C	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	2	[3]
LogP	0.67230	[3]

Synthesis of trans-1-Methylcyclohexane-1,2-diol

The most common and well-documented method for the synthesis of trans-1-Methylcyclohexane-1,2-diol is a two-step process starting from 1-methylcyclohexene. This process involves an initial epoxidation followed by an acid-catalyzed ring-opening of the epoxide.

Experimental Protocols

Step 1: Epoxidation of 1-Methylcyclohexene

This step involves the formation of 1-methylcyclohexene oxide. A common epoxidizing agent for this reaction is meta-chloroperoxybenzoic acid (m-CPBA).

- Materials:
 - 1-methylcyclohexene
 - meta-chloroperoxybenzoic acid (m-CPBA)
 - Dichloromethane (CH₂Cl₂)

- Saturated sodium bicarbonate solution
- Saturated sodium sulfite solution
- Anhydrous magnesium sulfate
- Procedure:
 - Dissolve 1-methylcyclohexene in dichloromethane in a round-bottom flask.
 - Cool the solution in an ice bath.
 - Slowly add a solution of m-CPBA in dichloromethane to the cooled solution with stirring. The slow addition is crucial to prevent the accumulation of by-products that could catalyze the opening of the newly formed epoxide ring.
 - Monitor the reaction progress using thin-layer chromatography (TLC).
 - Upon completion, quench the reaction by adding a saturated solution of sodium sulfite to destroy any excess peroxy acid.
 - Wash the organic layer with a saturated sodium bicarbonate solution to remove meta-chlorobenzoic acid, followed by a water wash.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude 1-methylcyclohexene oxide.

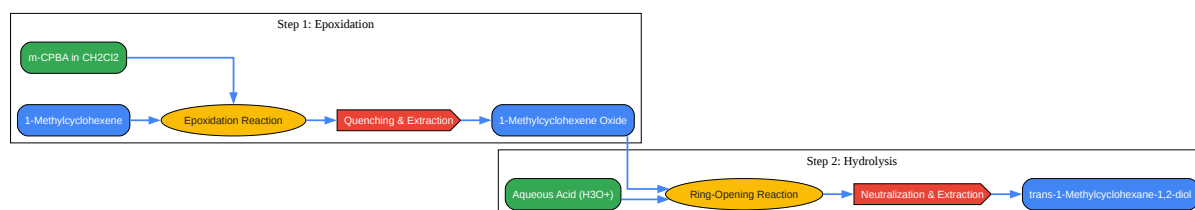
Step 2: Acid-Catalyzed Hydrolysis of 1-Methylcyclohexene Oxide

The epoxide ring is then opened under acidic conditions to yield the trans-diol. The acid catalyzes the nucleophilic attack of water on the epoxide.

- Materials:
 - 1-methylcyclohexene oxide (from Step 1)
 - Dilute aqueous acid (e.g., H₂SO₄ or HCl)
 - Diethyl ether or other suitable organic solvent

- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Procedure:
 - Dissolve the crude 1-methylcyclohexene oxide in a suitable solvent.
 - Add the dilute aqueous acid to the solution and stir. The reaction may be gently heated to ensure completion.
 - Monitor the disappearance of the epoxide by TLC.
 - Once the reaction is complete, neutralize the excess acid by washing with a saturated sodium bicarbonate solution.
 - Extract the aqueous layer with an organic solvent (e.g., diethyl ether).
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the crude trans-**1-Methylcyclohexane-1,2-diol**.
 - The product can be further purified by recrystallization or column chromatography.

Synthesis Workflow Diagram



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Caption: Synthetic pathway for trans-**1-Methylcyclohexane-1,2-diol**.

Biological Activity and Potential Applications

While there is a lack of direct studies on the biological activity of trans-**1-Methylcyclohexane-1,2-diol**, significant research has been conducted on its parent compound, trans-cyclohexane-1,2-diol (TCHD). This research provides a strong basis for predicting the potential biological applications of the methylated derivative.

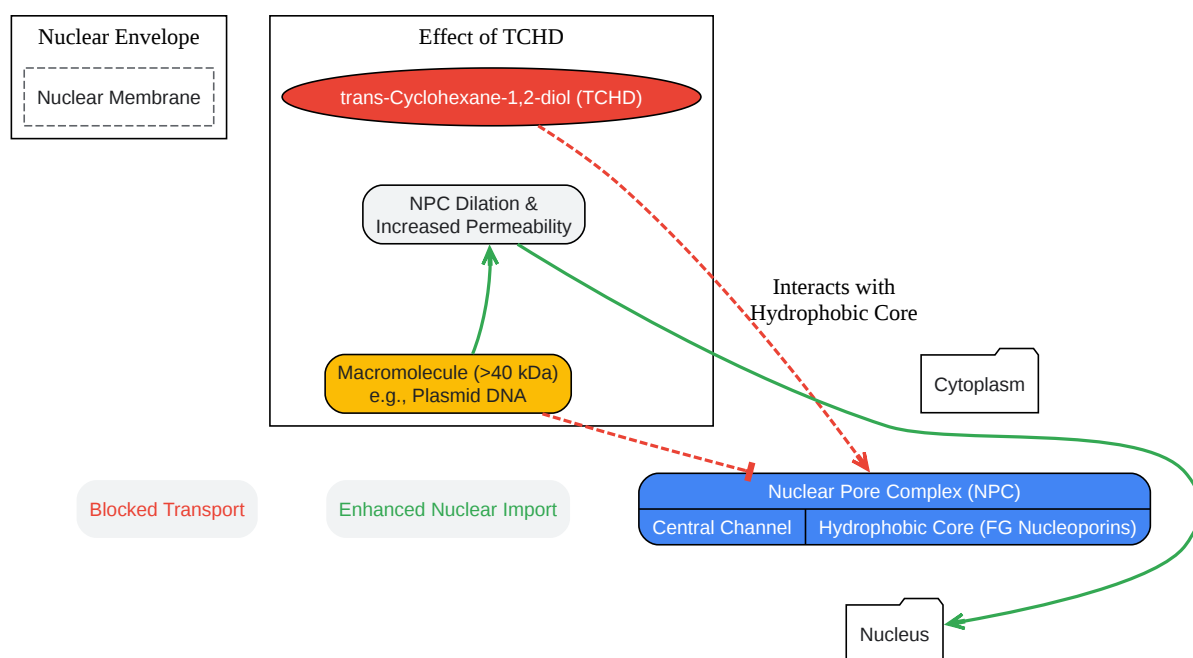
TCHD has been identified as a transient dilator of the nuclear pore complex (NPC).[4] The NPC is a large protein complex that regulates the transport of molecules between the nucleus and the cytoplasm. By interacting with the hydrophobic core of the NPC, TCHD can disrupt its structure, leading to a reversible increase in the permeability of the nuclear pore.[4] This allows macromolecules larger than 40 kDa, such as plasmid DNA, to enter the cell nucleus via passive diffusion.[4]

This property of TCHD has been shown to enhance the efficiency of non-viral gene delivery methods, including lipid-mediated transfection and electroporation.[4][5] Studies have demonstrated that TCHD can significantly increase gene expression in various cell lines.[4] For instance, in 293T cells, TCHD at concentrations of 0.5-2% dose-dependently increased

luciferase gene expression mediated by Lipofectamine and GL67A.[4] It is important to note that higher concentrations ($\geq 1.5\%$) have been associated with significant cytotoxicity.[4]

Given the structural similarity, it is plausible that **trans-1-Methylcyclohexane-1,2-diol** may exhibit similar effects on the nuclear pore complex. The addition of the methyl group could influence its lipophilicity and interaction with the NPC, potentially altering its potency and cytotoxicity profile. Further research is warranted to investigate the specific biological activities of **trans-1-Methylcyclohexane-1,2-diol** and its potential as a tool in gene therapy and drug delivery.

Proposed Mechanism of Action of TCHD



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Caption: Proposed mechanism of TCHD-mediated nuclear pore complex dilation.

Conclusion

trans-**1-Methylcyclohexane-1,2-diol** is a readily synthesizable compound with well-defined chemical and physical properties. While direct biological data is currently limited, the known activity of its parent compound, trans-cyclohexane-1,2-diol, as a nuclear pore complex dilator suggests a promising avenue for future research. This technical guide provides a solid foundation for scientists and researchers interested in exploring the potential of this and related molecules in chemical synthesis and drug development, particularly in the field of gene delivery. Further investigation is necessary to elucidate the specific biological effects of the methyl substitution and to fully realize its potential applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to trans-1-Methylcyclohexane-1,2-diol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102723#cas-number-for-trans-1-methylcyclohexane-1-2-diol]

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